

# Sapintoxin A: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: Sapintoxin A

Cat. No.: B1681441

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## Abstract

**Sapintoxin A**, a naturally occurring phorbol ester isolated from *Triadica sebifera* (formerly *Sapium indicum*), is a potent activator of protein kinase C (PKC). This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Sapintoxin A**. Detailed experimental protocols for its isolation and key biological assays are presented, alongside a summary of its quantitative biological data. Furthermore, this guide includes visualizations of the protein kinase C activation pathway, a critical mechanism of action for **Sapintoxin A**.

## Chemical Structure and Physicochemical Properties

**Sapintoxin A** is a diterpenoid of the tigliane class, characterized by a 4-deoxyphorbol backbone. Its systematic name is 12-O-(N-methylaminobenzoyl)-13-O-acetyl-4-deoxyphorbol. The presence of the N-methylantraniloyl moiety at the C-12 position is a distinguishing feature of this compound.

Table 1: Physicochemical Properties of **Sapintoxin A**

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>37</sub> NO <sub>7</sub>	[1][2]
Molecular Weight	523.6 g/mol	[1][2]
CAS Number	79083-69-5	[1]
Appearance	-	-
Melting Point	-	-
Solubility	Soluble in DMSO	-
UV-Vis (λ <sub>max</sub> )	-	-
Infrared (IR)	-	-
<sup>1</sup> H-NMR	-	-
<sup>13</sup> C-NMR	-	-

Note: Specific experimental data for appearance, melting point, and spectral analyses are not readily available in the public domain and would require access to the original full-text publications.

## Biological Activity and Mechanism of Action

**Sapintoxin A** is a potent activator of protein kinase C (PKC), a family of enzymes that play crucial roles in various cellular signaling pathways. It mimics the action of the endogenous second messenger diacylglycerol (DAG), binding to the C1 domain of conventional and novel PKC isoforms. This binding event induces a conformational change in the enzyme, leading to its activation.

One of the notable biological activities of **Sapintoxin A** is its ability to induce platelet aggregation. It has also been shown to induce erythema (skin redness). Interestingly, while being a potent PKC activator, **Sapintoxin A** is reported to be a non-tumor promoter, distinguishing it from other well-known phorbol esters like 12-O-tetradecanoylphorbol-13-acetate (TPA).

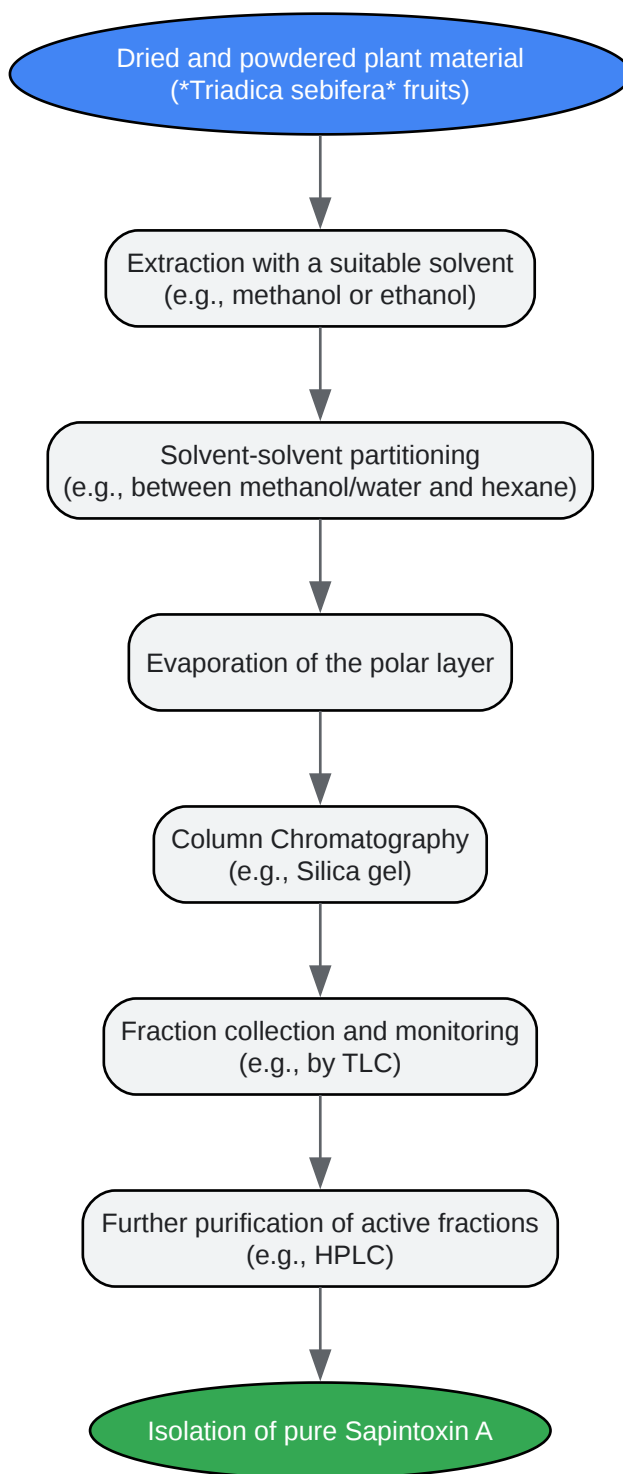
Table 2: Quantitative Biological Activity of **Sapintoxin A**

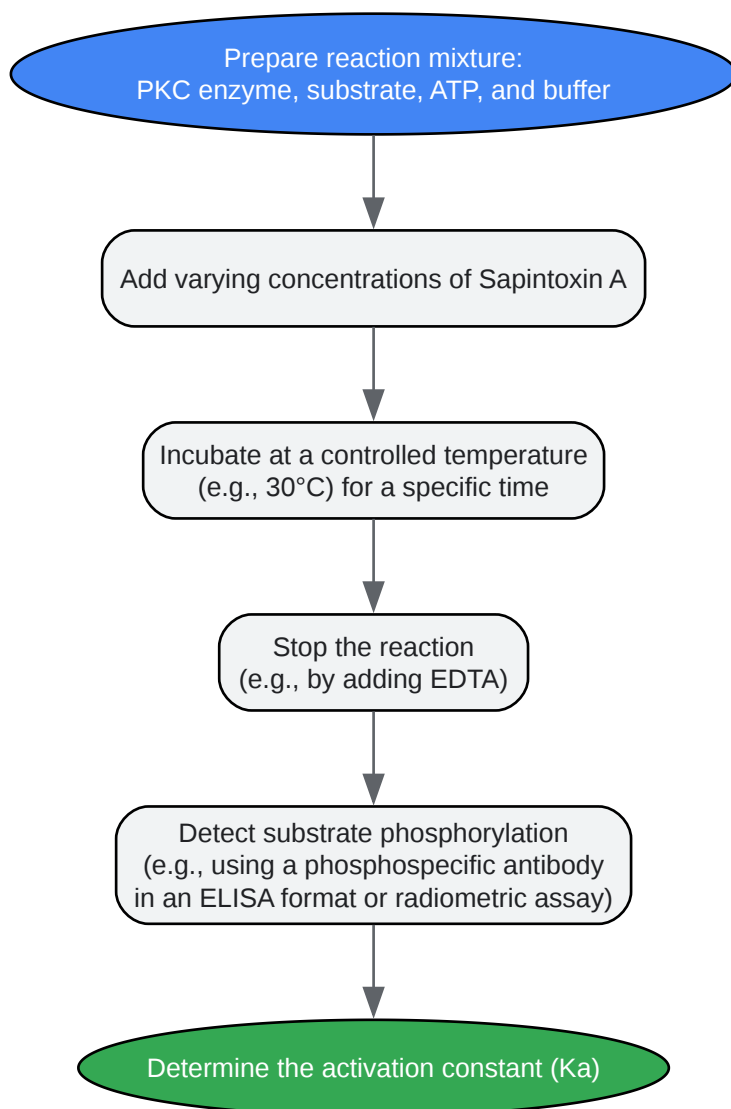
Assay	Result	Reference
Protein Kinase C Activation (K <sub>a</sub> )	76 nM	
Cytotoxicity (IC <sub>50</sub> )	Not Reported	-
Antimycobacterial Activity (MIC)	Not Reported for Sapintoxin A	

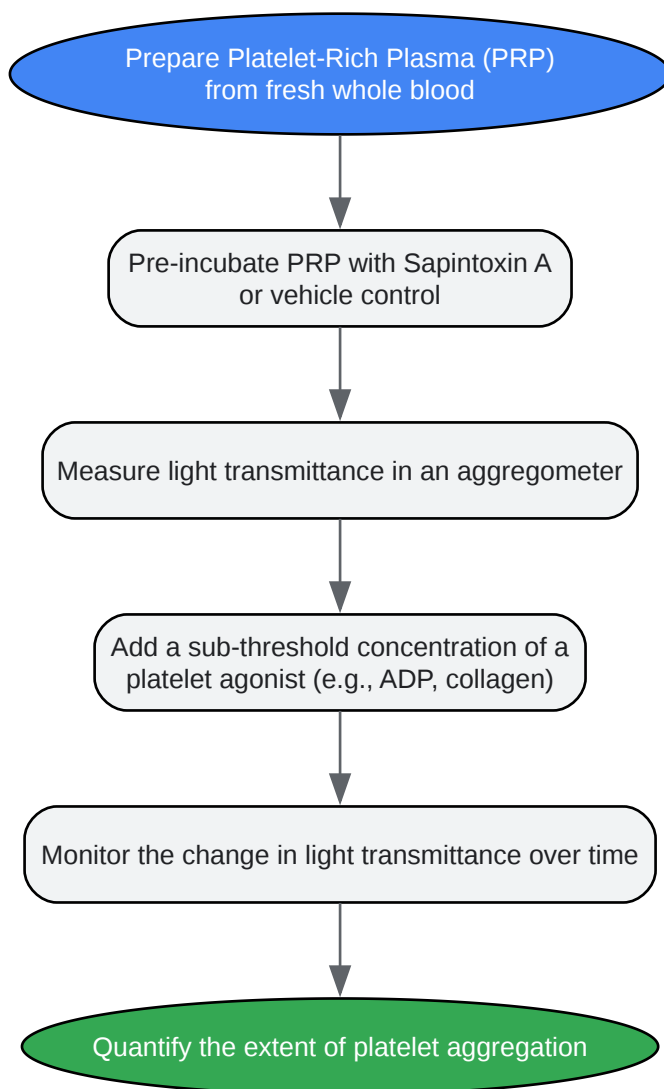
Note: While the antimycobacterial activity of other phorbol esters from *Sapium indicum* has been reported, specific data for **Sapintoxin A** is lacking.

## Protein Kinase C (PKC) Activation Pathway

The activation of PKC by **Sapintoxin A** is a key event that triggers downstream signaling cascades. The following diagram illustrates the general mechanism of PKC activation by phorbol esters.







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## References

- 1. Sapintoxin A, a new biologically active nitrogen containing phorbol ester - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 2. Sapintoxin A. A fluorescent phorbol ester that is a potent activator of protein kinase C but is not a tumour promoter - PubMed [pubmed.ncbi.nlm.nih.gov]
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